

using N-cyclohexyl-2-nitrobenzamide as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-cyclohexyl-2-nitrobenzamide*

CAS No.: 1780-21-8

Cat. No.: B11981902

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Application Note: Strategic Utilization of **N-Cyclohexyl-2-nitrobenzamide** in Heterocyclic Pharmaceutical Synthesis

Abstract

This technical guide outlines the optimized protocols for utilizing **N-cyclohexyl-2-nitrobenzamide** (CAS 1780-21-8) as a high-value intermediate in drug discovery. While stable as a nitro-aromatic, its primary utility lies in its role as a "masked" precursor for 3-cyclohexyl-4(3H)-quinazolinones—a privileged scaffold in medicinal chemistry associated with analgesic, anti-inflammatory, and anticancer activities. This document details the chemoselective reduction of the nitro moiety and the subsequent cyclocondensation strategies required to access the quinazolinone core.^[1]

Chemical Profile & Strategic Utility

N-cyclohexyl-2-nitrobenzamide serves as a robust platform molecule. Its stability allows for long-term storage, while the ortho-nitro positioning provides a pre-organized architecture for intramolecular cyclization post-reduction.

Table 1: Physicochemical Specifications

Property	Specification	Notes
IUPAC Name	N-cyclohexyl-2-nitrobenzamide	
CAS Number	1780-21-8	
Molecular Formula		
Molecular Weight	248.28 g/mol	
Appearance	Yellow crystalline solid	Distinct from the white amine product
Melting Point	156–157 °C	Sharp melt indicates purity
Solubility	Soluble in DMSO, DMF, hot EtOH	Limited water solubility (<0.1 mg/mL)
Hazards	Irritant (Skin/Eye), Acute Tox. [2] [3] [4] [5] [6] [7]	Warning: Nitro-reductions are exothermic

Critical Workflow 1: Chemoselective Reduction

The conversion of the nitro group (

) to the amine (

) is the "gateway" reaction. The objective is to effect this reduction without hydrogenating the aromatic ring or hydrolyzing the amide bond.

Methodology: Catalytic Hydrogenation (Pd/C) Rationale: While Fe/HCl (Bechamp) or Zn/

are viable, catalytic hydrogenation offers the cleanest workup for pharmaceutical intermediates, minimizing metal waste.

Protocol A: Low-Pressure Hydrogenation

Reagents:

- Substrate: **N-cyclohexyl-2-nitrobenzamide** (10 mmol, 2.48 g)

- Catalyst: 10% Palladium on Carbon (Pd/C), 50% wet (0.25 g)
- Solvent: Methanol (MeOH) or Ethanol (EtOH), HPLC grade (50 mL)
- Hydrogen Source:
balloon or hydrogenator (1–3 atm)

Step-by-Step Procedure:

- Dissolution: In a 250 mL round-bottom flask (or hydrogenation vessel), dissolve the substrate in MeOH. Slight warming () may be required for complete dissolution.
- Inerting: Carefully add the Pd/C catalyst. Safety Note: Pd/C is pyrophoric when dry. Add it to the wet solvent or use a water-wet paste. Purge the vessel with Nitrogen () for 5 minutes.
- Hydrogenation: Switch the atmosphere to Hydrogen (). Stir vigorously at Room Temperature (RT) to .
 - Monitoring: The reaction is typically complete in 2–4 hours. Monitor by TLC (Mobile phase: 30% EtOAc/Hexane). The yellow starting material spot () should disappear, replaced by a lower, fluorescent amine spot.
- Filtration: Purge with . Filter the mixture through a Celite® pad to remove the catalyst. Wash the pad with 20 mL MeOH.
- Isolation: Concentrate the filtrate under reduced pressure. The product, 2-amino-N-cyclohexylbenzamide, typically precipitates as a white/off-white solid.
 - Yield Expectation: >90%[\[1\]](#)[\[8\]](#)

- Storage: Use immediately for cyclization or store under inert gas (amine is oxidation-sensitive).

Critical Workflow 2: Heterocycle Construction (Quinazolinone Synthesis)

Once reduced, the 2-aminobenzamide moiety acts as a dinucleophile. Reacting this intermediate with a one-carbon donor yields the 3-cyclohexyl-4(3H)-quinazolinone core.

Methodology: Orthoester Cyclocondensation Rationale: This route is anhydrous and avoids the oxidative steps required when using aldehydes, leading to higher purity profiles.

Protocol B: Cyclization with Triethyl Orthoformate

Reagents:

- Intermediate: 2-amino-N-cyclohexylbenzamide (from Protocol A)
- Reagent: Triethyl orthoformate (TEOF) (1.5 equivalents)
- Catalyst: p-Toluenesulfonic acid (pTSA) (5 mol%)
- Solvent: Ethanol (anhydrous) or Toluene

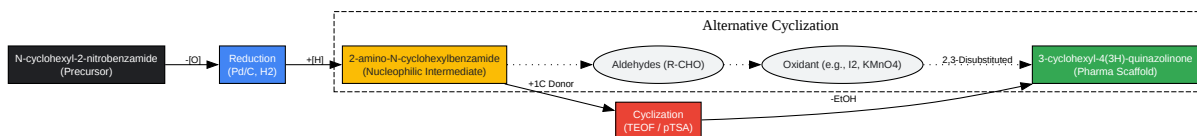
Step-by-Step Procedure:

- Setup: Charge a reaction flask with the amino-amide intermediate and solvent (10 mL/g).
- Addition: Add TEOF and the catalytic pTSA.
- Reflux: Heat the mixture to reflux (depending on solvent) for 3–6 hours.
 - Mechanism:[\[9\]](#)[\[10\]](#) The amine condenses with TEOF to form an imidate, which undergoes intramolecular attack by the amide nitrogen, releasing ethanol.

- Workup: Cool the reaction to RT. The quinazolinone product often crystallizes directly upon cooling.
- Purification: Filter the solid. If no precipitate forms, evaporate solvent and recrystallize from EtOH/Water.

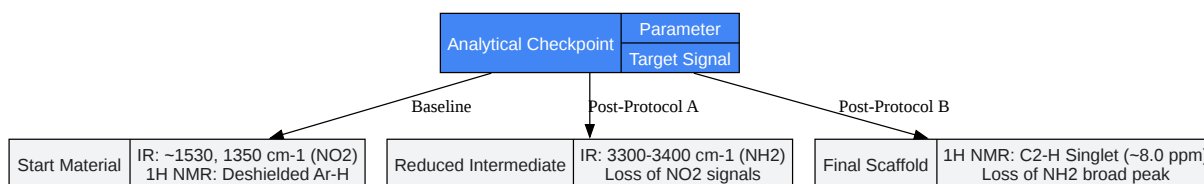
Visualizing the Synthetic Logic

The following diagrams illustrate the transformation pathway and the decision logic for selecting the cyclization partner.



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Figure 1: The synthetic pathway from nitrobenzamide precursor to the bioactive quinazolinone scaffold, highlighting the critical intermediate stage.



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Figure 2: Analytical milestones for validating the reaction progress using IR and NMR spectroscopy.

Analytical Validation Standards

To ensure the integrity of the intermediate before proceeding to cyclization, the following criteria must be met:

- IR Spectroscopy: Complete disappearance of the symmetric and asymmetric nitro stretches (and) and). Appearance of primary amine doublets around .
- NMR:
 - Starting Material: Aromatic protons ortho to the nitro group are highly deshielded.
 - Intermediate: An upfield shift of aromatic protons and the appearance of a broad exchangeable signal () around 4.0–6.0 ppm.
 - Final Quinazolinone: Appearance of a distinct singlet around 8.0–8.3 ppm (corresponding to the C-2 proton of the quinazolinone ring) if TEOF is used.

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- To cite this document: BenchChem. [using N-cyclohexyl-2-nitrobenzamide as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11981902/docs#using-n-cyclohexyl-2-nitrobenzamide-as-a-pharmaceutical-intermediate>]

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